

Spectroscopic Profile of 6-Amino-1-hexanol: A Technical Guide

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Compound of Interest

Compound Name: 5-Amino-1-hexanol

Cat. No.: B13262649

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Part 1: Executive Summary & Molecular Identity[1][2]

6-Amino-1-hexanol (C₆H₁₅NO) is a bifunctional aliphatic building block critical in the synthesis of polymers (e.g., poly(ester amides)), pharmaceutical linkers (PROTACs), and surfactants.[1] Its dual functionality—possessing both a primary amine and a primary alcohol—presents unique spectroscopic challenges, particularly regarding hydrogen bonding and proton exchange in NMR analysis.[2]

This guide provides a validated spectroscopic framework for researchers isolating or utilizing this compound.[1][2] The data presented below synthesizes experimental standards with mechanistic interpretation to ensure accurate identification and purity assessment.

Molecular Profile

Property	Data	Notes
IUPAC Name	6-Aminohexan-1-ol	
CAS Number	4048-33-3	
Molecular Weight	117.19 g/mol	
Appearance	White crystalline solid	Hygroscopic; MP: 54–58 °C
Solubility	DMSO, Methanol, Water, Chloroform	Amine/Alcohol groups induce strong H-bonding

Part 2: Nuclear Magnetic Resonance (NMR) Spectroscopy[1][5]

Experimental Strategy: Solvent Selection

For 6-Amino-1-hexanol, solvent choice dictates the visibility of exchangeable protons (-OH and -NH₂).[1]

- CDCl₃ (Chloroform-d): Standard for carbon backbone assignment.[1][2] Exchangeable protons often appear as broad, variable singlets or may be invisible due to rapid exchange.[2]
- DMSO-d₆: Recommended if full characterization of -OH and -NH₂ protons is required, as hydrogen bonding is disrupted less than in protic solvents, often sharpening these peaks.[1]
- D₂O Shake: Essential for confirming the assignment of the 3.6 ppm and 2.7 ppm backbone signals by eliminating the overlapping exchangeable protons.[2]

¹H NMR Data (300 MHz, CDCl₃)

The spectrum is dominated by two distinct triplets at the termini of the hexyl chain, with a central methylene envelope.[2]

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
3.62	Triplet (Hz)	2H	-CH ₂ -OH	Deshielded by electronegative Oxygen (Inductive effect). [1]
2.68	Triplet (Hz)	2H	-CH ₂ -NH ₂	Deshielded by Nitrogen, but less than Oxygen due to lower electronegativity. [1][2]
2.20 - 1.80	Broad Singlet	3H	-OH & -NH ₂	Highly variable. [1][2] Position depends on concentration and temperature (H-bonding).[1] [2]
1.60 - 1.50	Multiplet	4H	-CH ₂ (C2, C5)	Protons on carbons adjacent to the functionalized ends.[1][2]
1.45 - 1.30	Multiplet	4H	-CH ₂ (C3, C4)	Shielded internal methylenes, furthest from electronegative groups.[1]

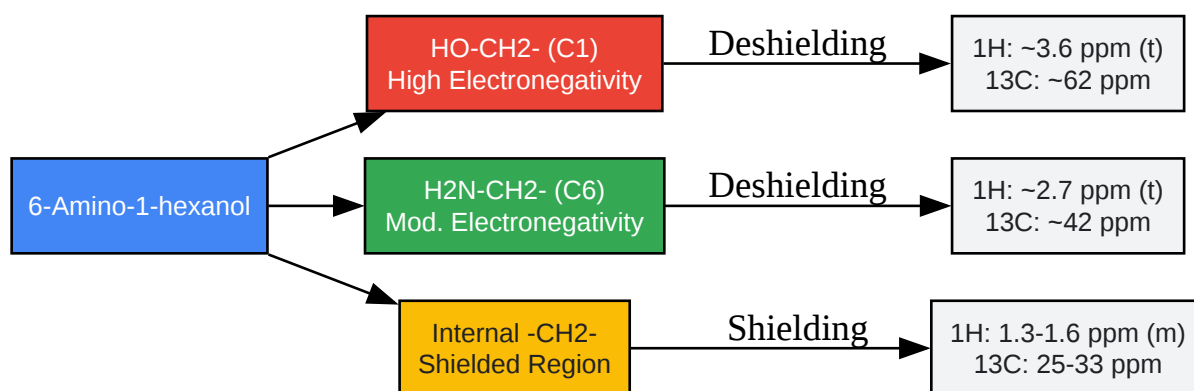
13C NMR Data (75 MHz, CDCl₃)

The carbon spectrum displays 6 distinct signals. The symmetry of the internal chain often leads to close chemical shifts for C3 and C4.[2]

Chemical Shift (δ , ppm)	Carbon Type	Assignment
62.5	CH ₂	C1 (attached to Oxygen)
42.1	CH ₂	C6 (attached to Nitrogen)
33.6	CH ₂	C5 (to Nitrogen)
32.6	CH ₂	C2 (to Oxygen)
26.6	CH ₂	C3/C4 (Internal)
25.6	CH ₂	C4/C3 (Internal)

Visualization: NMR Assignment Logic

The following diagram illustrates the logical flow for assigning the NMR signals based on electronegativity and shielding effects.



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Figure 1: NMR Assignment Logic based on electronegativity gradients.

Part 3: Mass Spectrometry (MS)[1]

Ionization & Fragmentation Strategy

In Electron Ionization (EI), aliphatic amines and alcohols follow specific fragmentation rules. For 6-Amino-1-hexanol, the nitrogen atom directs the fragmentation more strongly than the oxygen atom due to its better ability to stabilize a positive charge (Stevenson's Rule).[1]

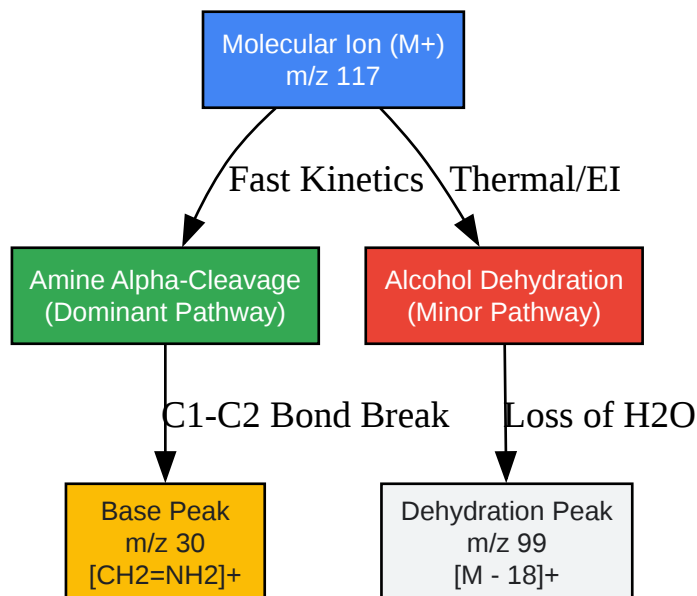
Key MS Peaks (EI, 70 eV)

m/z	Intensity	Fragment Ion	Mechanistic Origin
30	100% (Base Peak)		-Cleavage: The C-C bond adjacent to the amine breaks, leaving the resonance-stabilized iminium ion. [1] This is the diagnostic peak for primary amines.
117	< 1%		Molecular Ion: Very weak or absent.[1][2] Aliphatic alcohols/amines rarely show strong molecular ions in EI.
99	~5-10%		Dehydration: Loss of water from the alcohol terminus.
56	Variable		Further chain fragmentation.[1][2]

Fragmentation Pathway Diagram

The dominance of the m/z 30 peak is a critical purity indicator.[2] If m/z 31 () is competitive in intensity, it may indicate contamination or an unusual ionization environment, as the amine

-cleavage is kinetically favored.[2]



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Figure 2: Primary fragmentation pathways in Electron Ionization (EI) MS.[1]

Part 4: Infrared (IR) Spectroscopy[1]

Sample Preparation

Since 6-Amino-1-hexanol is a solid (MP ~56°C), IR is best performed using:

- ATR (Attenuated Total Reflectance): Direct analysis of the solid powder.[2]
- KBr Pellet: Grinding ~1-2 mg of sample with KBr.

Diagnostic Bands

The spectrum is characterized by a complex high-frequency region due to overlapping N-H and O-H stretching vibrations.[1][2]

Wavenumber (cm ⁻¹)	Vibration Mode	Description
3400 - 3200	O-H & N-H Stretch	Broad, strong band. ^[1] The primary amine () usually shows two weak spikes (asymmetric/symmetric) superimposed on the broad O-H hydrogen-bonded envelope. ^{[1][2]}
2930, 2860	C-H Stretch	Strong, sharp bands corresponding to methylene () asymmetric and symmetric stretching. ^[2]
1650 - 1560	N-H Bend	Medium intensity band (scissoring) characteristic of primary amines.
1060 - 1050	C-O Stretch	Strong band, typical for primary alcohols. ^{[1][2]}

Part 5: References

- National Institute of Standards and Technology (NIST). 1-Hexanol, 6-amino- Mass Spectrum (Electron Ionization).^{[1][2]} NIST Chemistry WebBook, SRD 69.^[2] [\[Link\]](#)
- PubChem.Compound Summary for CID 19960: 6-Aminohexan-1-ol.^{[1][2][3]} National Library of Medicine.^{[1][2]} [\[Link\]](#)

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Sources

- 1. 1-Hexanol, 6-amino- [webbook.nist.gov]
- 2. 6-Amino-1-hexanol | C₆H₁₅NO | CID 19960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
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